

# An In-Depth Technical Guide to 2,2-Dimethylchroman: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: 2,2-Dimethylchroman

Cat. No.: B156738

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2,2-Dimethylchroman**, a heterocyclic compound that serves as a crucial scaffold in numerous biologically active molecules. We will delve into its chemical identity, physicochemical properties, synthesis methodologies, and diverse applications, with a particular focus on its relevance in medicinal chemistry and drug discovery.

## Chemical Identity and Nomenclature

**2,2-Dimethylchroman** is a benzopyran derivative characterized by a chroman core with two methyl groups substituted at the second position.

Identifier	Value	Source
IUPAC Name	2,2-dimethyl-3,4-dihydro-2H-1-benzopyran	[1]
CAS Number	1198-96-5	[1][2]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O	[1][2]
Molecular Weight	162.23 g/mol	[1][2]
Synonyms	2,2-Dimethylchromane, 3,4-Dihydro-2,2-dimethyl-2H-1-benzopyran	[1]

## Physicochemical Properties

Understanding the physicochemical properties of **2,2-Dimethylchroman** is essential for its handling, formulation, and application in various experimental settings.

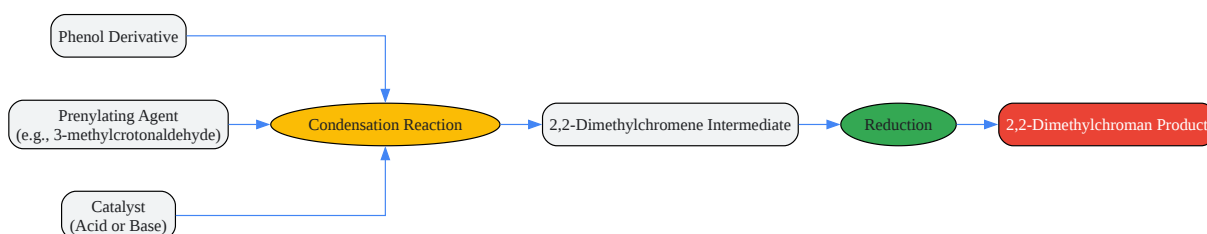
Property	Value	Source
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	248.94°C (estimated)	[2]
Density	0.9411 g/cm <sup>3</sup> (estimated)	[2]
Refractive Index	1.5400 (estimated)	[2]
Storage Temperature	2-8°C	[2]

## Synthesis of 2,2-Dimethylchroman and its Derivatives

The synthesis of the **2,2-dimethylchroman** scaffold is a key step in the development of various bioactive compounds. Several synthetic strategies have been developed, often involving the reaction of a phenol with a prenylating agent.

## General Synthesis Workflow

A common approach involves the condensation of a phenol with 3-methylcrotonaldehyde or a related compound, catalyzed by an acid or a base.



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Caption: General workflow for the synthesis of **2,2-Dimethylchroman**.

## Detailed Experimental Protocol: Synthesis of 2,2-Dimethyl-2H-chromene Derivatives

This protocol outlines a method for synthesizing chromene derivatives, which can be subsequently reduced to the corresponding chromans.[3]

Materials:

- 4-hydroxybenzaldehyde
- 3-chloro-3-methyl-1-butyne
- Dimethylformamide (DMF)
- 4N Sodium hydroxide (NaOH) solution
- Diethyl ether

- Brine
- Magnesium sulfate

Procedure:

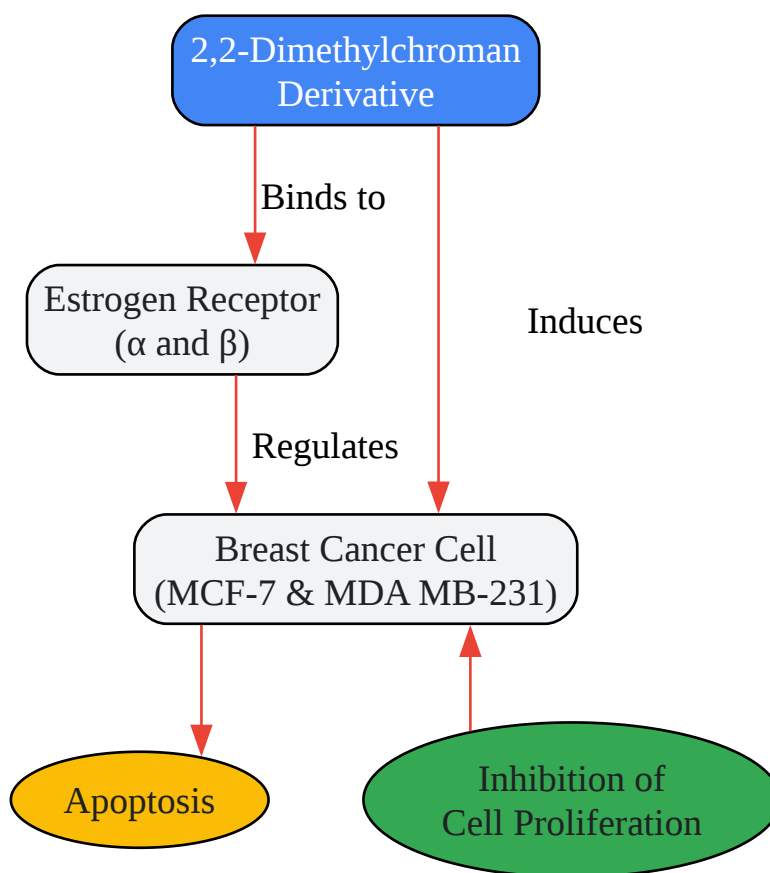
- A solution of 4-hydroxybenzaldehyde (20 mmol) and 3-chloro-3-methyl-1-butyne (10 mmol) in 8 ml of DMF is prepared in a reaction flask.[3]
- To this solution, 5 ml of 4N aqueous NaOH solution is added.[3]
- The mixture is stirred vigorously at 60°C for 20 hours.[3]
- After cooling, 20 ml of water is added to the reaction mixture.[3]
- The product is extracted three times with 30 ml of diethyl ether.[3]
- The combined organic layer is washed with 40 ml of 1N aqueous NaOH solution and brine. [3]
- The organic layer is then dried with magnesium sulfate to yield the crude product as a pale yellow viscous liquid.[3]

## Applications in Research and Drug Development

The **2,2-dimethylchroman** scaffold is a privileged structure in medicinal chemistry due to its presence in a wide range of natural products and synthetic compounds with significant biological activities.

### Anticancer Activity

Derivatives of **2,2-dimethylchroman** have shown promising potential as anticancer agents.[3] For instance, certain novel 2,2-dimethyl-2H-chromene derivatives have been synthesized and evaluated for their in vitro anticancer activity.[3] Studies have shown that these compounds can induce apoptosis in cancer cells, highlighting their potential in cancer therapy.[4] Specifically, tamoxifen analogs based on the dimethyl-chroman structure have demonstrated significant antiproliferative activity against both estrogen receptor-positive (ER+) and negative (ER-) breast cancer cells.[4]



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Caption: Proposed mechanism of anticancer activity of **2,2-Dimethylchroman** derivatives.

## Antimicrobial and Anti-leishmanial Activity

Thiochromanone derivatives based on the **2,2-dimethylchroman** scaffold have been designed and synthesized as potential anti-leishmanial agents.[5] These compounds have shown inhibitory activity against Leishmania parasites.[5]

## Other Biological Activities

The **2,2-dimethylchroman** framework is found in compounds exhibiting a variety of other biological activities, including:

- Antihypertensive properties[6]
- Antioxidant effects[6]

- Antithrombotic activity[6][7]

## Safety and Handling

Proper safety precautions are crucial when handling **2,2-Dimethylchroman** and its derivatives.

- Handling: Avoid contact with skin, eyes, and clothing. Use only with adequate ventilation and wear appropriate personal protective equipment (PPE), including gloves and eye/face protection.[8][9] Wash hands thoroughly after handling.[8][9]
- Storage: Store in a tightly-closed container in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.[8]
- First Aid:
  - Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[8]
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[8]
  - Inhalation: Remove to fresh air. If breathing is difficult, give oxygen.[8]
  - Ingestion: If swallowed, call a poison center or doctor if you feel unwell.

## Conclusion

**2,2-Dimethylchroman** is a versatile chemical entity with a significant presence in compounds of biological and medicinal importance. Its synthesis and derivatization continue to be an active area of research, with new applications constantly being explored. A thorough understanding of its properties, synthesis, and handling is essential for researchers and scientists working in the fields of organic chemistry, medicinal chemistry, and drug development.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 2,2-Dimethylchroman: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at:

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